

YM-75440 solubility and preparation for experiments

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Compound of Interest

Compound Name: YM-75440

Cat. No.: B1683502

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Application Notes and Protocols for YM-75440 For Researchers, Scientists, and Drug Development Professionals

Introduction

YM-75440 is a potent and selective inhibitor of squalene synthase, a critical enzyme in the cholesterol biosynthesis pathway.^{[1][2]} Squalene synthase catalyzes the first committed step in cholesterol synthesis, the condensation of two molecules of farnesyl pyrophosphate to form squalene.^{[3][4]} Its inhibition leads to a reduction in the synthesis of cholesterol.^[2] This document provides essential information on the solubility of **YM-75440** and detailed protocols for its preparation for in vitro experiments.

Solubility of YM-75440

The solubility of **YM-75440** is a critical factor for its effective use in experimental settings. Based on available information, **YM-75440** is soluble in dimethyl sulfoxide (DMSO).^[3] Quantitative solubility data is not readily available in the public domain and should be determined empirically for precise experimental design.

Table 1: Solubility Profile of **YM-75440**

Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	Soluble	The exact concentration for saturation is not specified. It is recommended to prepare a high-concentration stock solution (e.g., 10-50 mM).
Water	Insoluble (predicted)	Not recommended as a primary solvent.
Ethanol	Sparingly Soluble (predicted)	May require heating and may not be suitable for high-concentration stocks.
Cell Culture Media	Insoluble (direct)	Direct dissolution is not feasible. Dilution from a DMSO stock is required.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YM-75440** in DMSO.

Materials:

- **YM-75440** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **YM-75440**:
 - The molecular weight of **YM-75440** is 370.5 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = 10 mmol/L * 1 L/1000 mL * 1 mL * 370.5 g/mol = 0.003705 g = 3.705 mg
- Weighing **YM-75440**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 3.71 mg of **YM-75440** powder into the tube. Record the exact weight.
- Dissolving in DMSO:
 - Based on the actual weight, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - Volume (mL) = (Mass (mg) / 370.5 g/mol) / 10 mmol/L * 1000
 - Add the calculated volume of sterile DMSO to the microcentrifuge tube containing the **YM-75440** powder.
- Ensuring Complete Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (weeks to months) or -80°C for long-term storage (months to years).

Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

- 10 mM **YM-75440** stock solution in DMSO
- Sterile cell culture medium (appropriate for your cell line)
- Sterile microcentrifuge tubes or a 96-well plate for serial dilutions
- Pipettes and sterile filter tips

Procedure:

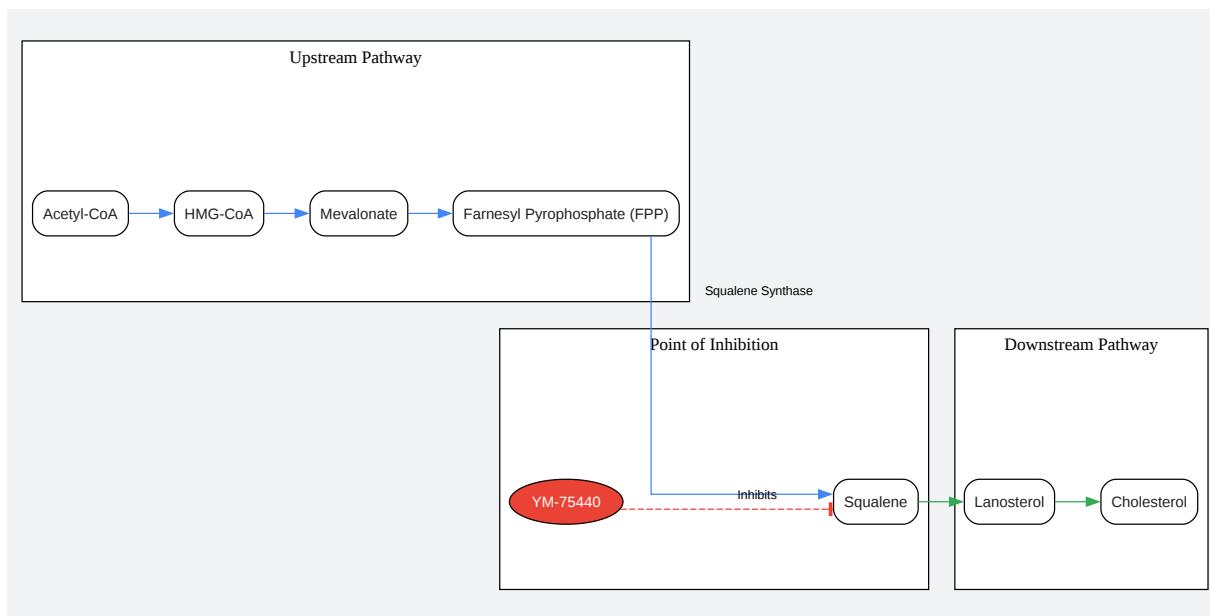
- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **YM-75440** stock solution at room temperature.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations.
 - Important: Ensure that the final concentration of DMSO in the cell culture medium does not exceed a level that is toxic to the cells (typically $\leq 0.1\%$ to 0.5%).
 - Example for a final concentration of 10 μM with a final DMSO concentration of 0.1%:
 - Prepare an intermediate dilution by adding 1 μL of the 10 mM stock solution to 99 μL of cell culture medium. This results in a 100 μM solution with 1% DMSO.
 - Add 10 μL of this 100 μM intermediate solution to 90 μL of cell culture medium to get the final 10 μM working solution. The final DMSO concentration will be 0.1%.
- Vehicle Control:

- Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound.
- Application to Cells:
 - Add the prepared working solutions and the vehicle control to your cell cultures and proceed with the experiment.

Signaling Pathway and Experimental Workflow

Cholesterol Biosynthesis Pathway and YM-75440 Inhibition

The diagram below illustrates the cholesterol biosynthesis pathway, highlighting the inhibition of squalene synthase by **YM-75440**.

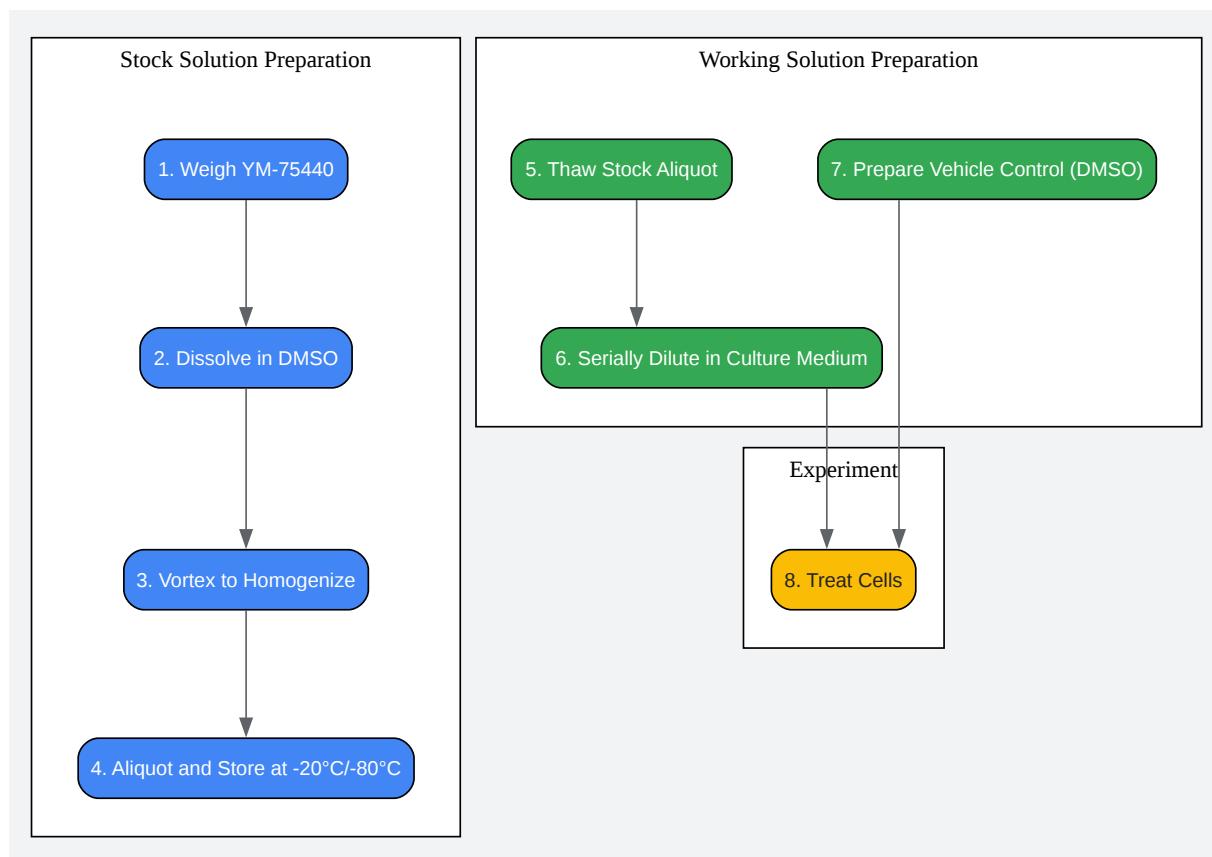


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Caption: Cholesterol biosynthesis pathway showing **YM-75440** inhibition.

Experimental Workflow for YM-75440 Preparation

The following diagram outlines the workflow for preparing **YM-75440** solutions for in vitro experiments.



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Caption: Workflow for preparing **YM-75440** solutions.

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References

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